

NITTP Eligibility Technical Support Center for Private Research Institutions

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist private research institutions in navigating the eligibility requirements for the New Industrialisation and Technology Training Programme (**NITTP**).

Frequently Asked Questions (FAQs)

Q1: What is the New Industrialisation and Technology Training Programme (NITTP)?

A1: The **NITTP** is a funding scheme in Hong Kong that aims to subsidize local enterprises on a matching basis to train their staff in advanced technologies, particularly those related to "New Industrialisation".[1][2][3][4] The program supports both public courses and tailor-made courses, which can be conducted locally or non-locally.[1][2]

Q2: Can a private research institution be eligible for **NITTP**?

A2: Yes, a private research institution can be eligible to participate in the **NITTP** in two primary capacities:

- As an applicant enterprise: To receive funding for training its own research staff and employees.
- As a course provider: To offer registered public courses that other enterprises can receive
 NITTP funding for.



Q3: What are the core eligibility requirements for a private research institution to apply for a training grant?

A3: To apply for a training grant, your institution must meet the following criteria:

- Be registered in Hong Kong under the Business Registration Ordinance (Cap. 310).[1][2][3]
 [4]
- Be a non-government and non-subvented organization.[1][2][3][4]
- The employee nominated for the training must be a Hong Kong permanent resident.[1][2][4]

Q4: What are the eligibility requirements to become an **NITTP** course provider?

A4: If your institution wishes to offer training courses under the **NITTP**, it must have at least two years of relevant experience in providing technology training.[1][4]

Q5: What kind of technologies are covered under **NITTP**?

A5: The training courses should cover technologies that are advanced in nature and not yet widely adopted in Hong Kong.[2][4][5] The adoption of these technologies should also be beneficial to the economy of Hong Kong.[2][4][5]

Troubleshooting Guides Scenario 1: Applying for an NITTP Training Grant

Issue: Uncertainty about "non-subvented organisation" status.

- Guidance: A "non-subvented organisation" is one that does not receive regular government funding that covers its core operational expenses. If your private research institution receives specific project-based government grants, it may still be eligible. It is crucial to distinguish between project-specific funding and recurrent subvention.
- Action: Review your institution's funding sources. If you are unsure, it is recommended to consult with the NITTP Secretariat for clarification before submitting an application.

Issue: Nominated employee's eligibility is unclear.



- Guidance: The nominated employee must be a Hong Kong permanent resident and have the necessary background or experience relevant to the advanced technology of the training course.[1][2][4]
- Action:
 - Verify the employee's Hong Kong permanent residency status.
 - Prepare documentation that demonstrates the employee's relevant background, such as their CV, job description, and a justification for why the training is suitable for them.

Issue: The desired training is a tailor-made course.

- Guidance: For tailor-made courses, the enterprise must submit the course proposal as part of the training grant application.[1][4]
- Action:
 - Develop a detailed course proposal outlining the objectives, content, duration, and provider of the training.
 - Submit this proposal along with your training grant application through the designated online system.

Scenario 2: Registering as an NITTP Course Provider

Issue: Demonstrating two years of relevant experience.

- Guidance: The institution needs to provide evidence of its experience in technology training.
- · Action: Compile a portfolio that includes:
 - A list of technology-related training courses conducted in the past two or more years.
 - Course outlines, materials, and instructor credentials.
 - Testimonials or references from past participants or client organizations.

Issue: Ensuring the course content meets the "advanced technology" criteria.



- Guidance: The technology taught must not be widely adopted in Hong Kong and should contribute to the local economy.[2][4][5]
- Action:
 - Conduct a brief market analysis to show that the technology is not yet commonplace in Hong Kong industries.
 - In your course application, clearly articulate the potential economic benefits of the technology for Hong Kong.
 - Provide a detailed curriculum that demonstrates the advanced nature of the course content.

Data Presentation

Table 1: NITTP Funding and Application Timeline

Item	Details
Funding Model	1:1 matching basis (Government:Enterprise)[1] [2][4]
Maximum Funding per Enterprise	HK\$250,000 per financial year[1][2][5]
Funding Disbursement	Reimbursement basis, with an option for a 50% partial advance payment[1][2]
Application Submission Deadline	At least five weeks before the course commencement[2]
Training Courses per Trainee	One course per financial year[1][5]

Experimental Protocols (Application Methodologies)

Protocol 1: Methodology for Applying for a Training Grant

Eligibility Verification: Confirm that the research institution and the nominated employee(s)
meet all NITTP eligibility criteria.



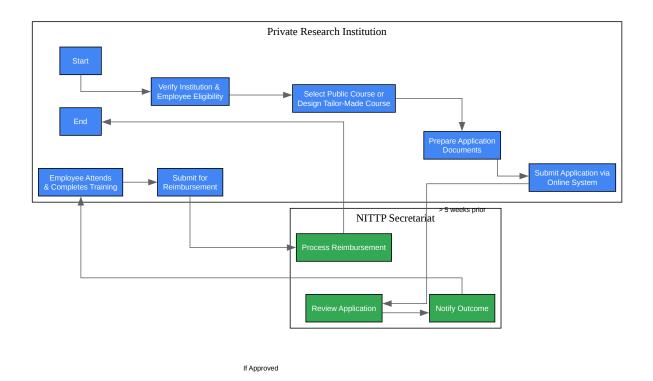
- Course Selection: Identify a suitable public course registered under NITTP or prepare a
 proposal for a tailor-made course.
- Document Preparation: Gather all necessary documents, including the institution's Business Registration, employee's HKID, and course information. For tailor-made courses, include the detailed course proposal.
- Online Submission: Complete and submit the training grant application via the NITTP online system at least five weeks before the course starts.[2]
- Await Notification: The NITTP Secretariat will review the application and notify the institution
 of the outcome.
- Training Completion: Ensure the employee completes the training with at least 70% attendance.[2]
- Reimbursement: Submit the required documents for fund reimbursement after the course completion.

Protocol 2: Methodology for Registering a Public Course

- Experience Verification: Ensure the institution has at least two years of relevant experience in technology training.[1][4]
- Course Design: Develop a course on an advanced technology that is not yet widely adopted in Hong Kong.[2][4][5]
- Application Preparation: Complete the application form for public course registration, including detailed course content, instructor qualifications, and evidence of relevant experience.
- Submission: Submit the application to the NITTP Secretariat.
- Review Process: The application will be assessed by the Secretariat.
- Registration: If approved, the course will be listed as a registered public course under the NITTP.



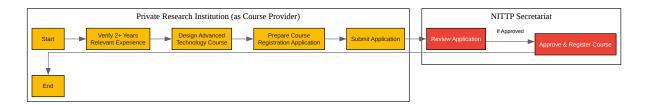
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Caption: Workflow for a private research institution applying for an **NITTP** training grant.





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Caption: Workflow for a private research institution to become an **NITTP** course provider.

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